

Technical Guide: Certificate of Analysis for 1-Bromoundecane-d3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromoundecane-d3

Cat. No.: B15554811

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the quality control testing and certification for **1-Bromoundecane-d3**, a deuterated analog of 1-Bromoundecane. This document details the key analytical tests performed, the methodologies employed, and the expected specifications for a high-purity batch.

Certificate of Analysis Data

The following table summarizes the typical quantitative data and specifications presented in a Certificate of Analysis for **1-Bromoundecane-d3**.

Parameter	Specification	Result
Identity		
Appearance	Colorless to light yellow liquid	Conforms
Infrared (IR) Spectrum	Conforms to reference spectrum	Conforms
Purity & Strength		
Chemical Purity (by GC-MS)	≥ 98.0%	99.2%
Isotopic Enrichment (by NMR)	≥ 98.0 atom % D	99.5 atom % D
Water Content (by Karl Fischer)	≤ 0.10%	0.05%
Physical Properties		
Refractive Index (n _{20/D})	1.456 - 1.458	1.457
Density (g/mL at 25 °C)	1.053 - 1.055	1.054

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below.

2.1 Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is used to determine the chemical purity of **1-Bromoundecane-d3** by separating volatile impurities from the main compound.

- Instrumentation: Gas chromatograph coupled with a mass spectrometer detector (GC-MS).
- Column: A non-polar capillary column (e.g., VF-624ms, 30 m x 0.25 mm ID, 1.4 µm film thickness) is suitable for separating halogenated hydrocarbons.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
- Injection:

- Injector Temperature: 250°C
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: Increase to 280°C at a rate of 15°C/min.
 - Hold: Hold at 280°C for 5 minutes.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
 - Source Temperature: 230°C.
- Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

2.2 Isotopic Enrichment and Purity by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the identity, assessing chemical purity, and determining the isotopic enrichment of **1-Bromoundecane-d3**.

- Instrumentation: 400 MHz (or higher) NMR spectrometer.
- Sample Preparation: Accurately weigh approximately 10-20 mg of **1-Bromoundecane-d3** and dissolve in 0.6 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃) containing a known internal standard (e.g., 1,3,5-trimethoxybenzene) for quantitative analysis (qNMR).
- ¹H NMR Protocol:

- Pulse Program: Standard proton pulse sequence.
- Number of Scans: 16
- Relaxation Delay (d1): 30 seconds (to ensure full relaxation for quantitative analysis).
- Data Analysis: The chemical purity is determined by comparing the integral of a characteristic signal of **1-Bromoundecane-d3** with the integral of the internal standard. Isotopic enrichment is calculated by comparing the integrals of the residual proton signals at the deuterated positions to the integrals of non-deuterated positions.
- ^2H (Deuterium) NMR Protocol:
 - Pulse Program: Standard deuterium pulse sequence.
 - Number of Scans: 128 or more (due to lower sensitivity).
 - Data Analysis: Provides direct observation of the deuterium signals, confirming the positions of deuteration and allowing for the quantification of isotopic enrichment.

2.3 Water Content by Karl Fischer Titration

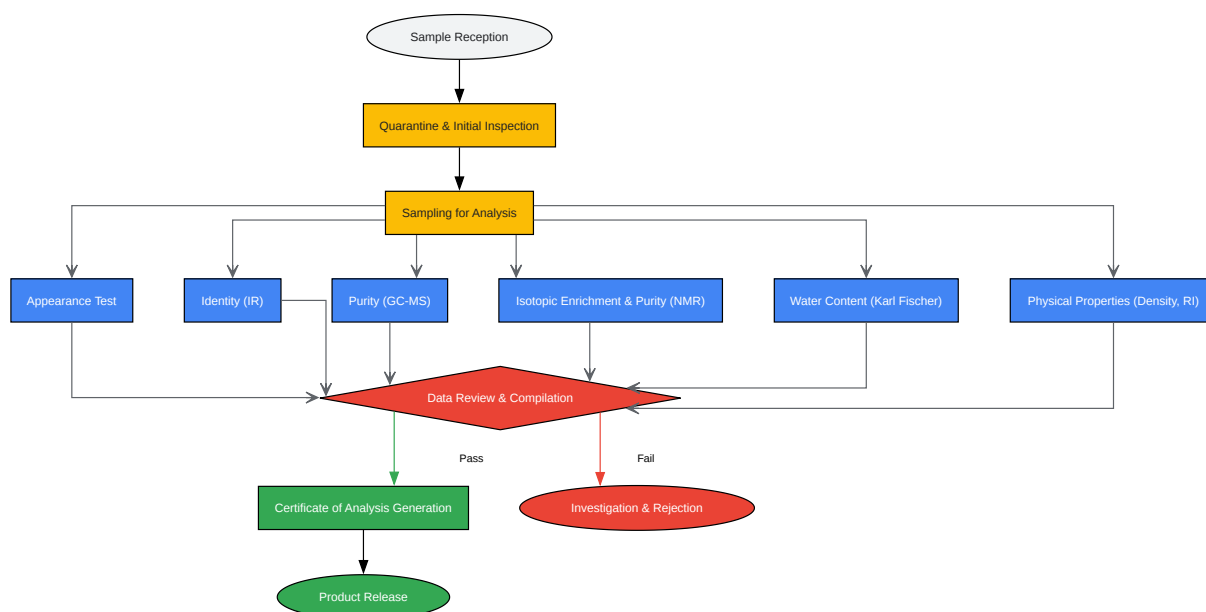
This method is specific for the determination of water content.

- Instrumentation: Volumetric or coulometric Karl Fischer titrator.
- Reagent: Karl Fischer reagent (e.g., HydranalTM-Composite 5).
- Procedure:
 - Standardize the Karl Fischer reagent using a known amount of water or a certified water standard (e.g., sodium tartrate dihydrate).
 - Add a known weight of the **1-Bromoundecane-d3** sample to the titration vessel containing a suitable solvent (e.g., anhydrous methanol).
 - Titrate with the standardized Karl Fischer reagent to the electrometric endpoint.
 - The water content is calculated based on the amount of reagent consumed.

Mandatory Visualizations

3.1 Quality Control Workflow for **1-Bromoundecane-d3**

The following diagram illustrates the logical flow of the quality control process, from sample reception to the final release of the product.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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